

5-Aminooxazole-4-carboxamide CAS number and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Aminooxazole-4-carboxamide

Cat. No.: B1371615

[Get Quote](#)

An In-depth Technical Guide to **5-Aminooxazole-4-carboxamide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Aminooxazole-4-carboxamide is a heterocyclic organic compound featuring an oxazole ring substituted with an amino group and a carboxamide group. The oxazole scaffold is a key structural motif in numerous biologically active compounds and approved pharmaceuticals, valued for its ability to participate in hydrogen bonding and other molecular interactions. This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **5-Aminooxazole-4-carboxamide**, with a focus on its relevance to researchers in medicinal chemistry and drug discovery. While specific experimental data for this compound is limited in publicly accessible literature, this document synthesizes available information and provides expert insights based on the chemistry of analogous structures.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. The properties of **5-Aminooxazole-4-carboxamide** are summarized below.

Table 1: Physicochemical Properties of **5-Aminooxazole-4-carboxamide**

Property	Value	Source
CAS Number	30380-27-9	[1] [2]
Molecular Formula	C ₄ H ₅ N ₃ O ₂	[1] [3]
Molecular Weight	127.10 g/mol	[1] [3]
Appearance	White to off-white crystalline solid (predicted)	Inferred
Melting Point	Not available. Expected to be a high-melting solid.	-
Boiling Point	339.5 °C at 760 mmHg	[1] [4]
Density	1.47 g/cm ³	[1] [4]
Solubility	Expected to have some solubility in water and polar organic solvents like DMSO and methanol.	Inferred
pKa	Not available. The amino group is expected to be basic, and the amide proton weakly acidic.	-
LogP	0.63720	[1]

Synthesis and Reactivity

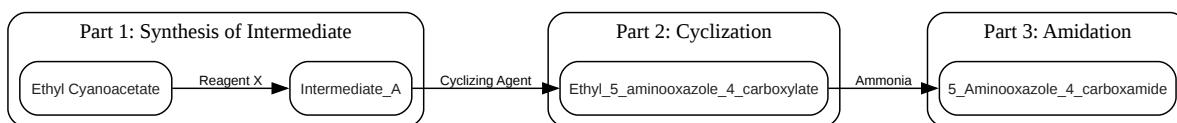
While a specific, detailed synthesis protocol for **5-Aminooxazole-4-carboxamide** is not readily available in the literature, a plausible synthetic route can be proposed based on established methods for the synthesis of similar 5-amino oxazole derivatives.

Proposed Synthetic Pathway

A potential synthetic route to **5-Aminooxazole-4-carboxamide** could start from ethyl cyanoacetate and involve the formation of an intermediate that is then cyclized to form the oxazole ring. A related synthesis for ethyl 5-amino oxazole-4-carboxylate has been mentioned

as a precursor for other molecules, suggesting its accessibility[5]. The carboxamide could then be formed from the corresponding ester.

A plausible synthesis is outlined below, drawing inspiration from the synthesis of related 5-aminoisoxazoles which involves the reaction of a cyanoacetate derivative with hydroxylamine[6]. For the oxazole ring, a different cyclization strategy would be required.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. alchempharmtech.com [alchempharmtech.com]
- 3. 5-Aminooxazole-4-carboxamide | CAS#:30380-27-9 | Chemsoc [chemsoc.com]
- 4. echemi.com [echemi.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [5-Aminooxazole-4-carboxamide CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1371615#5-aminoxxazole-4-carboxamide-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com